

An In-depth Technical Guide to the Chemical Structure of beta-L-mannofuranose

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Compound of Interest

Compound Name: *beta-L-mannofuranose*

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This technical guide provides a comprehensive overview of the precise chemical structure of **beta-L-mannofuranose**, a five-membered ring form of the L-isomeric monosaccharide mannose. This document collates available quantitative data, outlines general experimental approaches, and presents a visual representation of the molecule's stereochemistry.

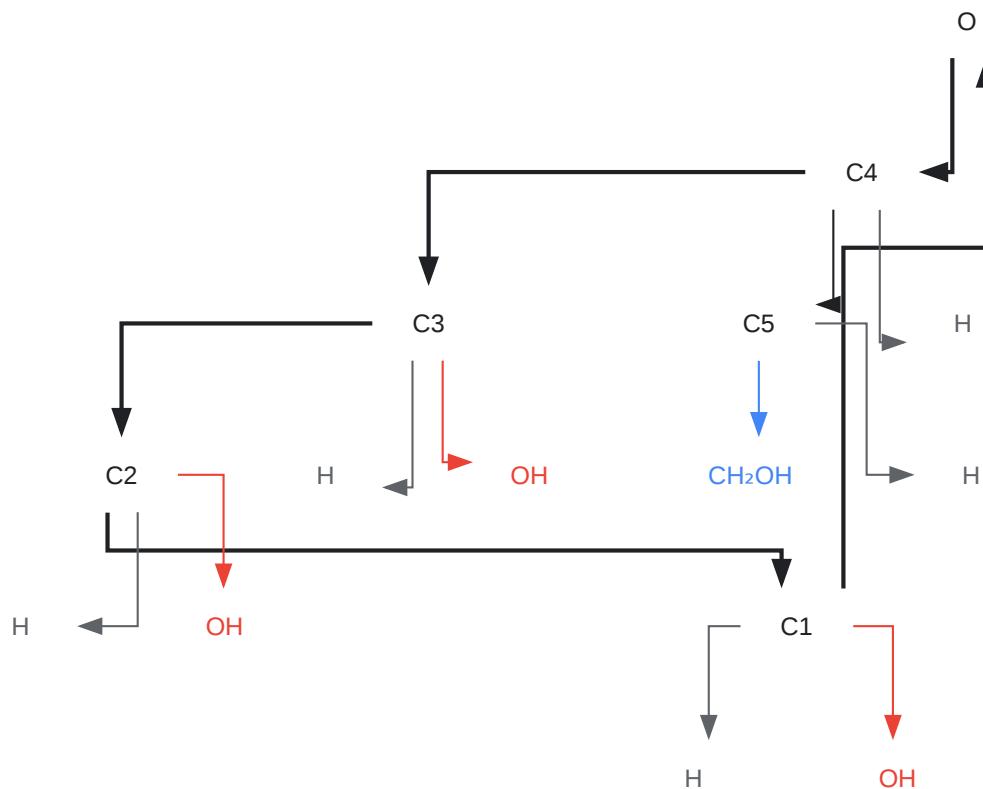
Chemical Structure and Properties

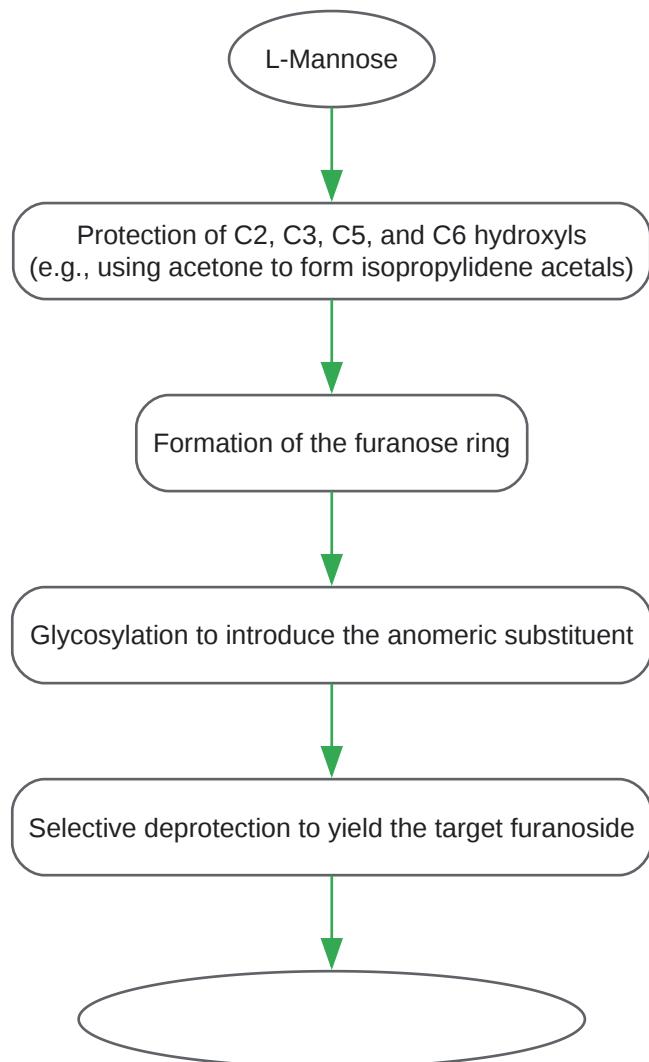
Beta-L-mannofuranose is a specific anomer and stereoisomer of mannose. The "L" designation indicates the stereochemical configuration relative to glyceraldehyde, while "furanose" specifies the five-membered ring structure formed by the intramolecular cyclization of the L-mannose chain. The "beta" (β) configuration at the anomeric carbon (C1) signifies that the hydroxyl group attached to this carbon is cis to the CH_2OH group (at C5) in the Haworth projection.

The molecular formula for **beta-L-mannofuranose** is $\text{C}_6\text{H}_{12}\text{O}_6$.^[1] It is the enantiomer of the more common beta-D-mannofuranose.

Visualization of the Chemical Structure

The following diagram illustrates the Haworth projection of **beta-L-mannofuranose**, detailing the spatial arrangement of its hydroxyl groups.





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References

- 1. beta-L-mannofuranose | C6H12O6 | CID 53664880 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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